

# Dihydroxyaluminum Sodium Carbonate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Dihydroxyaluminum sodium carbonate*

Cat. No.: *B082158*

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## Abstract

**Dihydroxyaluminum sodium carbonate** (DASC) is a synthetically produced inorganic compound with the chemical formula  $\text{NaAl}(\text{OH})_2\text{CO}_3$ . It is widely utilized in the pharmaceutical industry as an effective antacid for the relief of heartburn, acid indigestion, and sour stomach. Its therapeutic action is derived from its ability to neutralize excess gastric acid. This technical guide provides a detailed overview of the molecular weight, and the chemical and physical properties of **dihydroxyaluminum sodium carbonate**. It includes comprehensive experimental protocols for its synthesis and analysis, based on established pharmacopeial methods and scientific literature. Furthermore, this document presents key quantitative data in structured tables and visualizes complex processes through diagrams to facilitate a deeper understanding for researchers, scientists, and professionals involved in drug development.

## Chemical and Physical Properties

**Dihydroxyaluminum sodium carbonate** is an amorphous powder or can present as poorly formed crystals.<sup>[1]</sup> It is a complex of aluminum hydroxide, sodium carbonate, and water.

## Molecular Weight and Formula

The molecular and chemical identity of **dihydroxyaluminum sodium carbonate** is fundamental to its characterization and application in pharmaceutical formulations.

Property	Value	Source
Molecular Formula	$\text{CH}_2\text{AlNaO}_5$ or $\text{NaAl}(\text{OH})_2\text{CO}_3$	[2][3]
Molecular Weight	143.99 g/mol	[2][3]
CAS Registry Number	16482-55-6, 539-68-4	[2]

## Physicochemical Properties

The physical and chemical properties of **dihydroxyaluminum sodium carbonate** are critical for its formulation into stable and effective drug products.

Property	Value	Source
Appearance	Amorphous powder or poorly formed crystals	[1]
pH (1 in 25 suspension)	9.9 – 10.2	[4]
Acid-Neutralizing Capacity	Not less than 75.0% of the expected mEq value. Each mg has an expected acid-neutralizing capacity of 0.0278 mEq.	[4]
Loss on Drying	Not more than 14.5% (when dried at 130°C to a constant weight)	[4]
Sodium Content	Between 15.2% and 16.8%	[4]

## Thermal Properties

Thermal analysis provides insights into the stability and decomposition profile of **dihydroxyaluminum sodium carbonate**.

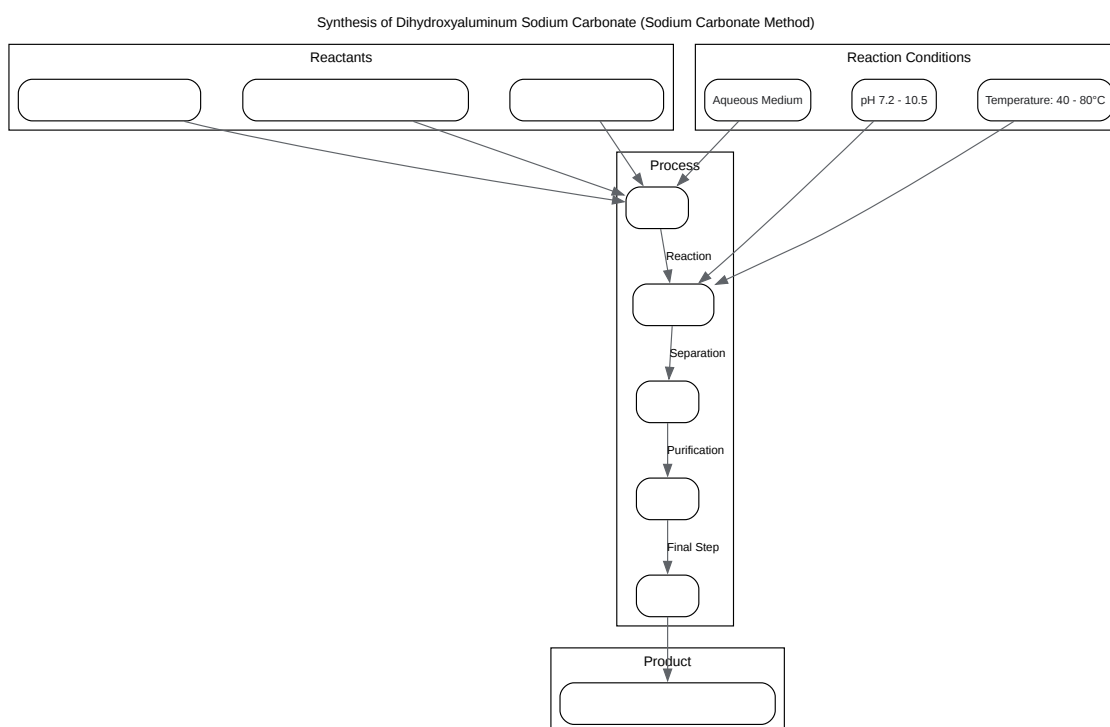
Thermal Event	Temperature Range (°C)	Observation	Source
Dehydration	100 - 200	Initial loss of water	[1]
Decomposition	300 - 650	Decomposition of the carbonate component, reflected as an endothermic peak centered at 324°C in DTA.	[5]
Formation of Oxides	650 - 750	Formation of polyamorphous oxides and sodium aluminate, associated with exothermic peaks.	[5]

## Synthesis of Dihydroxyaluminum Sodium Carbonate

There are two primary methods for the synthesis of **dihydroxyaluminum sodium carbonate**, each with distinct procedural steps and reaction conditions.

### Synthesis via Reaction of an Ionic Aluminum Salt with Sodium Carbonate

This method involves the precipitation of **dihydroxyaluminum sodium carbonate** from an aqueous solution containing an aluminum salt and an excess of sodium carbonate.



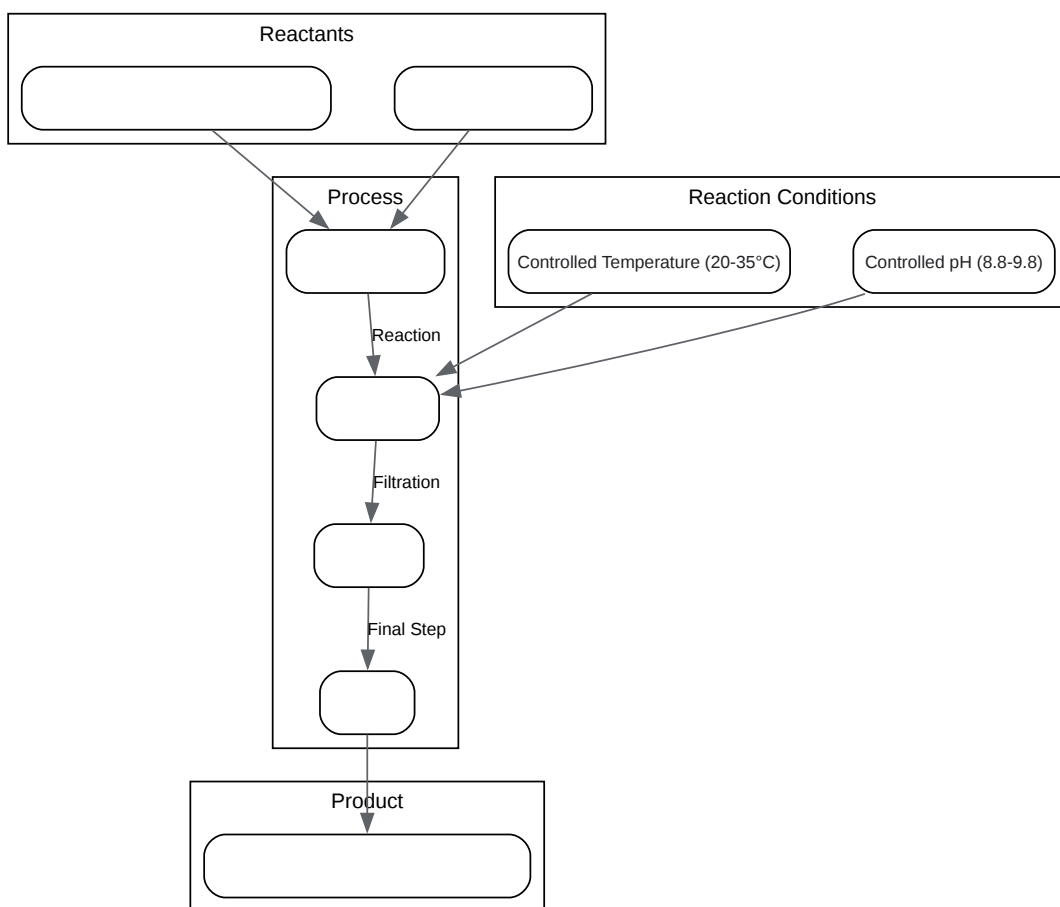
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Caption: Workflow for the synthesis of **Dihydroxyaluminum Sodium Carbonate** via the sodium carbonate method.

## Synthesis via Carbonation of Sodium Aluminate Solution

This alternative synthesis route involves the reaction of a sodium aluminate solution with carbon dioxide.

Synthesis of Dihydroxyaluminum Sodium Carbonate (Sodium Aluminate Method)



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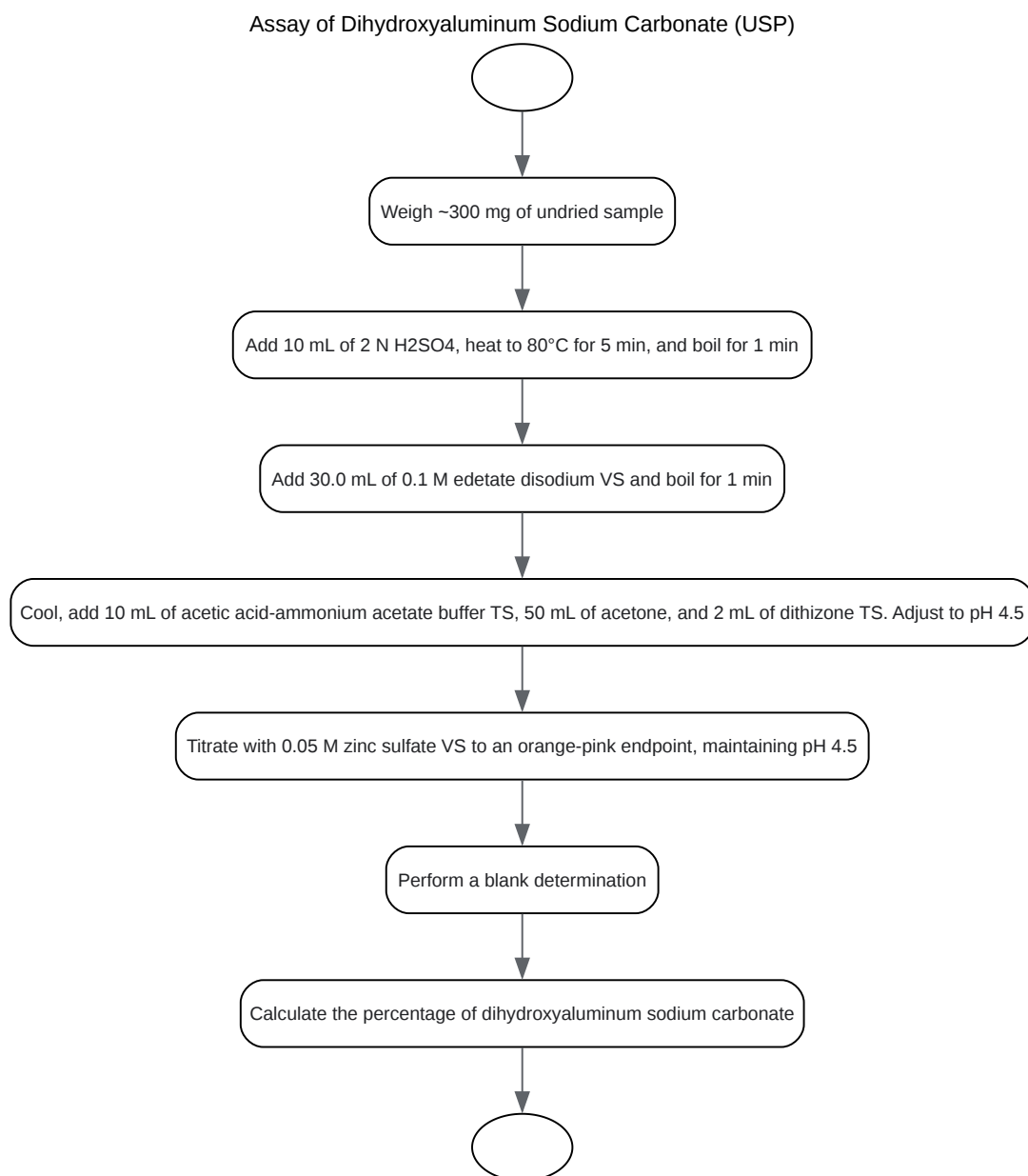
Caption: Workflow for the synthesis of **Dihydroxyaluminum Sodium Carbonate** via the sodium aluminate method.

## Experimental Protocols

The following protocols are based on the United States Pharmacopeia (USP) monographs and are intended for the analysis of **dihydroxyaluminum sodium carbonate**.

### Assay (Determination of Purity)

This protocol describes the titrimetric method to determine the purity of **dihydroxyaluminum sodium carbonate**.



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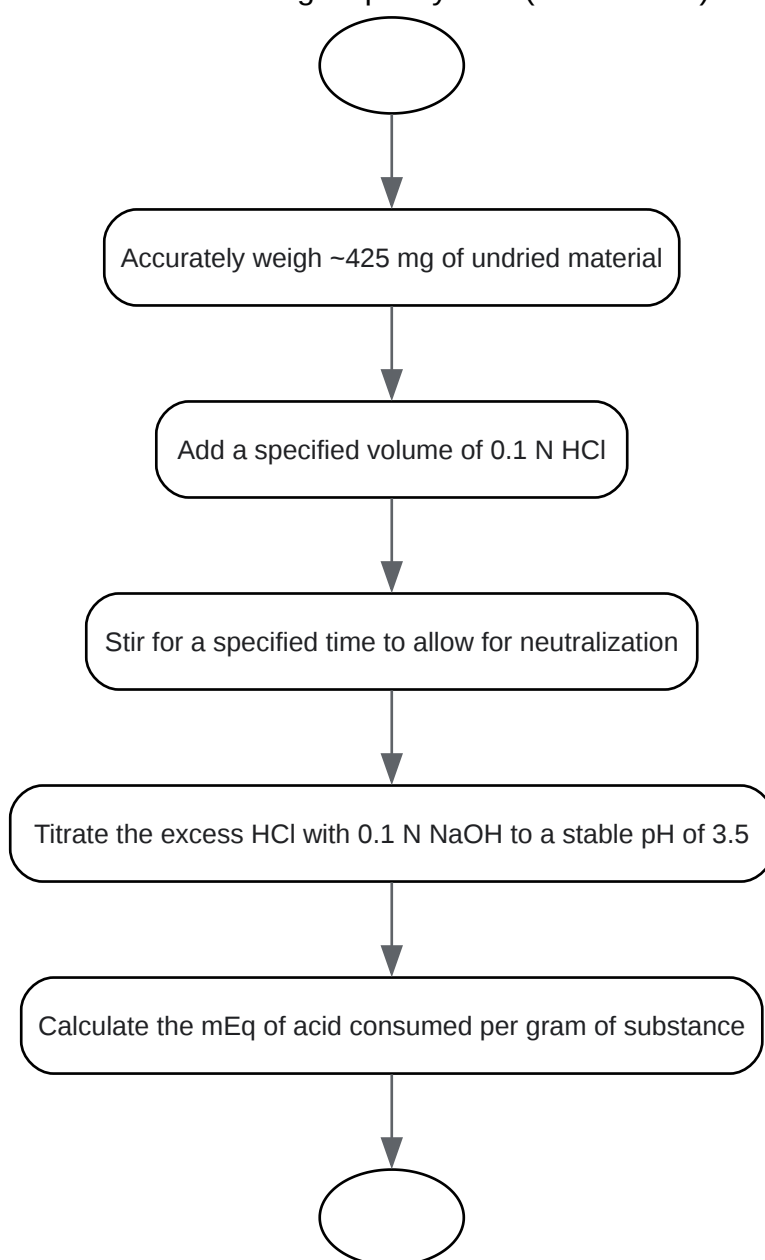
Caption: Experimental workflow for the assay of **Dihydroxyaluminum Sodium Carbonate**.



## Acid-Neutralizing Capacity

This protocol determines the effectiveness of **dihydroxyaluminum sodium carbonate** in neutralizing acid, a critical parameter for its function as an antacid.

### Acid-Neutralizing Capacity Test (USP <301>)

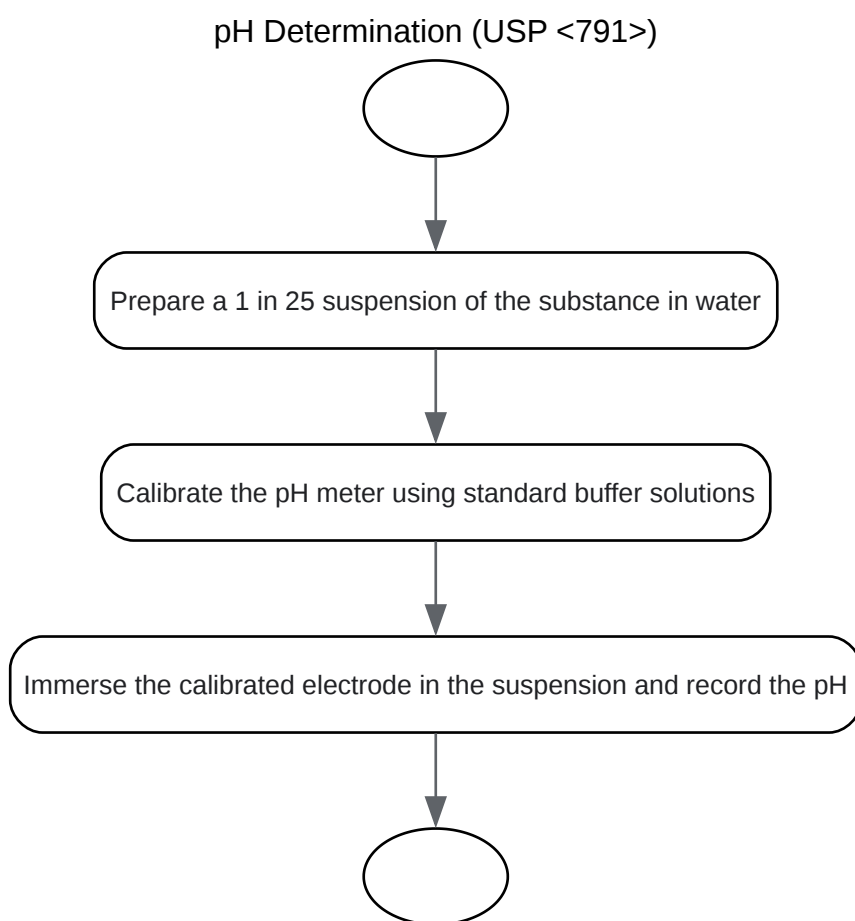


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Caption: Experimental workflow for determining the acid-neutralizing capacity.

## pH Determination

This protocol outlines the procedure for measuring the pH of a suspension of **dihydroxyaluminum sodium carbonate**.

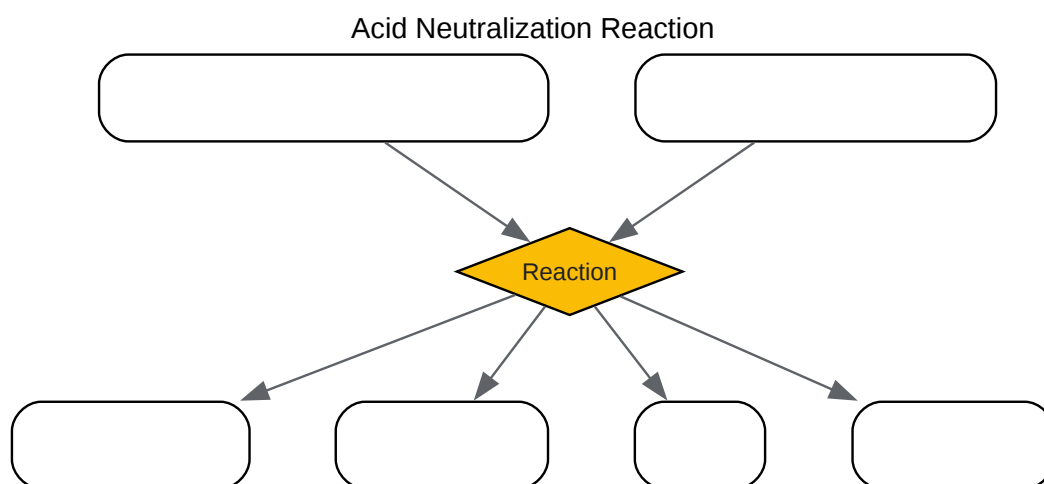


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Caption: Experimental workflow for pH determination.

## Mechanism of Action: Acid Neutralization

The primary therapeutic effect of **dihydroxyaluminum sodium carbonate** is the chemical neutralization of hydrochloric acid (HCl) in the stomach. This reaction reduces gastric acidity, providing relief from associated symptoms.



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Caption: Chemical reaction of **Dihydroxyaluminum Sodium Carbonate** with stomach acid.

## Conclusion

This technical guide has provided a comprehensive overview of **dihydroxyaluminum sodium carbonate**, encompassing its molecular weight, physicochemical properties, and detailed experimental protocols for its synthesis and analysis. The structured presentation of quantitative data and the visualization of key processes are intended to serve as a valuable resource for researchers, scientists, and drug development professionals. A thorough understanding of these fundamental characteristics is essential for the effective formulation, quality control, and application of **dihydroxyaluminum sodium carbonate** in the pharmaceutical field.

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